

Solubility of Methyl 3-Hydroxyhexanoate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Methyl 3-hydroxyhexanoate

Cat. No.: B142731

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-hydroxyhexanoate is a versatile ester with applications in the flavor and fragrance industry and as a key monomer in the synthesis of biodegradable polyhydroxyalkanoates (PHAs). A thorough understanding of its solubility in various organic solvents is critical for its application in synthesis, purification, and formulation. This technical guide provides a summary of the currently available solubility data for **methyl 3-hydroxyhexanoate**, a detailed experimental protocol for determining its solubility, and a logical workflow for this process. Due to the limited availability of quantitative solubility data in publicly accessible literature, this guide is intended to be a foundational resource for researchers, enabling them to systematically determine the solubility of **methyl 3-hydroxyhexanoate** in solvents relevant to their specific applications.

Introduction

Methyl 3-hydroxyhexanoate (C₇H₁₄O₃, CAS No: 21188-58-9) is a chiral molecule that exists as two enantiomers, (R)- and (S)-**methyl 3-hydroxyhexanoate**. It is recognized for its characteristic fruity and pineapple-like aroma, leading to its use as a flavoring and fragrance agent.[1][2] Beyond its sensory properties, it serves as a valuable building block in organic synthesis and is a monomer for the production of biodegradable polymers, which are of significant interest in the development of sustainable materials and biomedical applications.[3][4]

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical processes. For drug development professionals, solubility is a critical parameter influencing bioavailability and formulation strategies. For researchers in materials science and chemical synthesis, knowledge of solubility is essential for reaction engineering, product purification, and the formation of polymer blends.

This guide addresses the current gap in comprehensive solubility data for **methyl 3-hydroxyhexanoate** in common organic solvents.

Physicochemical Properties of Methyl 3-Hydroxyhexanoate

A summary of the key physicochemical properties of **methyl 3-hydroxyhexanoate** is presented in Table 1.

Table 1: Physicochemical Properties of **Methyl 3-Hydroxyhexanoate**

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| Molecular Formula | C ₇ H ₁₄ O ₃ | [1] |
| Molecular Weight | 146.18 g/mol | [1] |
| Appearance | Colorless to pale yellow liquid | [1][2] |
| Boiling Point | 220.00 to 221.00 °C @ 760.00 mm Hg | [1][2] |
| Density | 1.0 g/mL at 25 °C | [5] |
| Refractive Index | n ₂₀ /D 1.43 | [5] |

Solubility Data

Quantitative solubility data for **methyl 3-hydroxyhexanoate** in a wide range of organic solvents is not extensively reported in the scientific literature. The available data, both quantitative and qualitative, is summarized in Table 2.

Table 2: Solubility of **Methyl 3-Hydroxyhexanoate** in Various Solvents

| Solvent | CAS Number | Polarity Index | Solubility | Reference(s) |
|---------------------------|------------|----------------|--------------------|--------------|
| Water | 7732-18-5 | 10.2 | Insoluble | [1][3] |
| Dimethyl Sulfoxide (DMSO) | 67-68-5 | 7.2 | 100 mg/mL | [6] |
| Ethanol | 64-17-5 | 4.3 | Soluble | [7] |
| Methanol | 67-56-1 | 5.1 | Data not available | |
| Acetone | 67-64-1 | 5.1 | Data not available | |
| Ethyl Acetate | 141-78-6 | 4.4 | Data not available | |
| Dichloromethane | 75-09-2 | 3.1 | Data not available | |
| Chloroform | 67-66-3 | 4.1 | Data not available | |
| Toluene | 108-88-3 | 2.4 | Data not available | |
| Hexane | 110-54-3 | 0.1 | Data not available | |
| Fat | N/A | Non-polar | Insoluble | [1][3] |

The general description of "good solubility in organic solvents" suggests that **methyl 3-hydroxyhexanoate** is likely miscible or highly soluble in common polar and non-polar organic solvents.[4] However, for precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a liquid solute, such as **methyl 3-hydroxyhexanoate**, in an organic solvent. This method is based on the principle of

reaching equilibrium saturation.

4.1. Materials

- **Methyl 3-hydroxyhexanoate** (solute)
- Selected organic solvent(s)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Volumetric flasks and pipettes
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Analytical instrumentation for quantification (e.g., GC-FID, HPLC-UV, or refractive index detector)

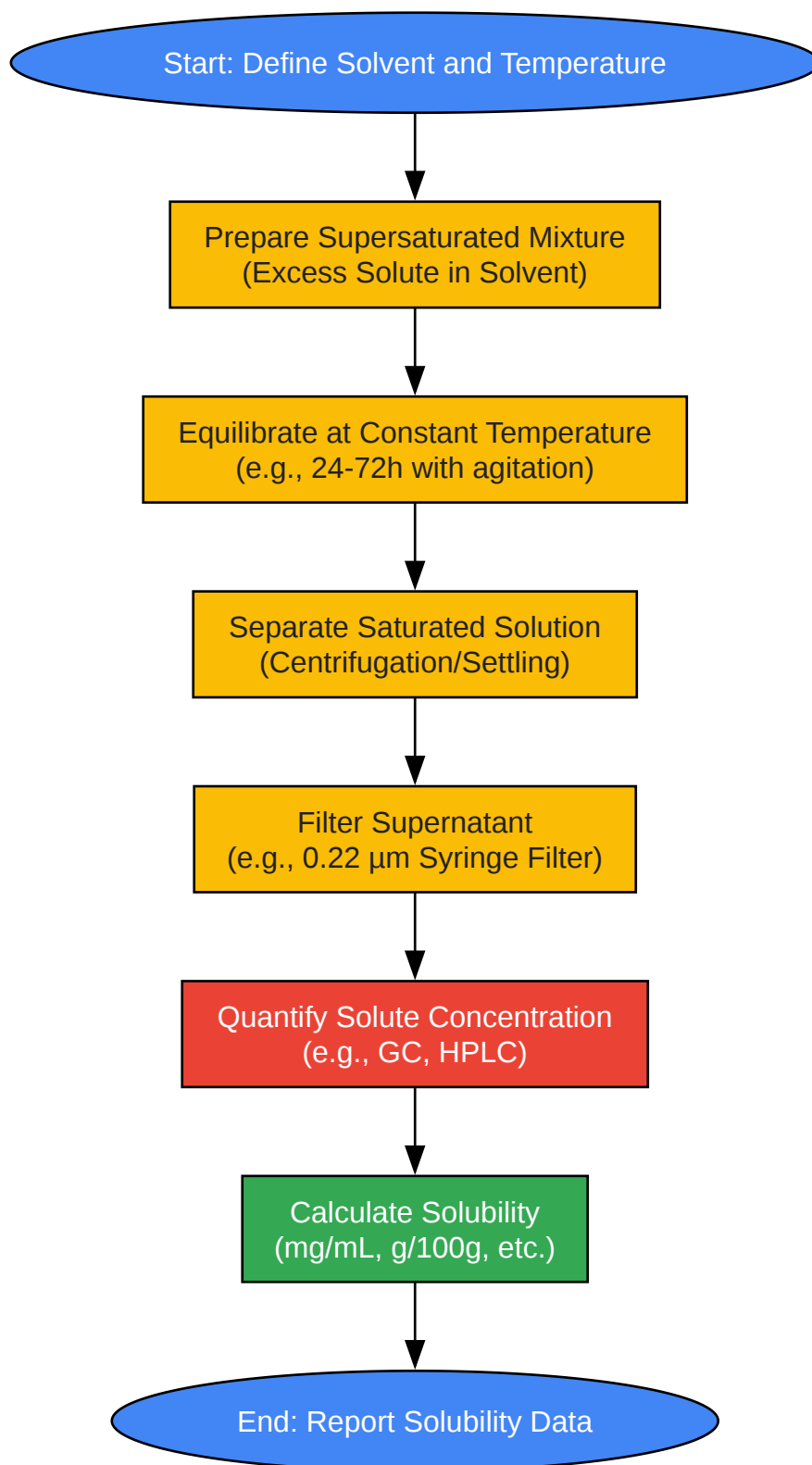
4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **methyl 3-hydroxyhexanoate** to a series of vials.
 - Accurately add a known volume or mass of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).

- Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The presence of undissolved solute should be visible.
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the withdrawn sample through a syringe filter into a clean, pre-weighed vial to remove any undissolved micro-droplets.
- Quantification:
 - Accurately weigh the filtered solution.
 - Prepare a series of calibration standards of **methyl 3-hydroxyhexanoate** in the same solvent.
 - Analyze the filtered sample and the calibration standards using a suitable analytical method (e.g., GC-FID is often suitable for volatile esters).
 - Determine the concentration of **methyl 3-hydroxyhexanoate** in the saturated solution from the calibration curve.
- Calculation of Solubility:
 - Express the solubility in desired units, such as mg/mL, g/100g of solvent, or molarity.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **methyl 3-hydroxyhexanoate**.



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Caption: Workflow for determining the solubility of **methyl 3-hydroxyhexanoate**.

Conclusion

While **methyl 3-hydroxyhexanoate** is a compound of interest in various scientific and industrial fields, its solubility in organic solvents is not well-documented in a quantitative manner. This guide provides the available information and, more importantly, a robust experimental framework for researchers to determine the solubility of this compound in their specific solvent systems. The presented protocol and workflow are intended to facilitate the generation of reliable and reproducible solubility data, which is essential for advancing research and development involving **methyl 3-hydroxyhexanoate**.

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